

Application Notes and Protocols for 4-(2-Morpholin-4-ylethoxy)benzonitrile

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Compound of Interest

Compound Name: 4-(2-Morpholin-4-ylethoxy)benzonitrile

Cat. No.: B1274082

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Disclaimer: Safety and handling protocols for a specific chemical should ideally be based on its dedicated Safety Data Sheet (SDS). As of the generation of this document, a specific SDS for **4-(2-Morpholin-4-ylethoxy)benzonitrile** was not readily available. The following information is a composite guide based on the safety data of structurally related compounds, including various substituted benzonitriles and morpholine-containing molecules. Researchers, scientists, and drug development professionals should use this information as a preliminary guide and exercise caution, ensuring a thorough risk assessment is conducted before handling this compound.

Introduction

4-(2-Morpholin-4-ylethoxy)benzonitrile is a chemical compound that incorporates a benzonitrile moiety, an ether linkage, and a morpholine ring. These functional groups contribute to its chemical reactivity and potential biological activity, making it a compound of interest in medicinal chemistry and drug development. Due to the potential hazards associated with its structural components, strict adherence to safety and handling procedures is imperative.

Hazard Identification and Classification

Based on the hazard profiles of similar compounds, **4-(2-Morpholin-4-ylethoxy)benzonitrile** is anticipated to be classified as harmful. The primary hazards are expected to be:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1][2]

- Skin Corrosion/Irritation: May cause skin irritation.[3]
- Eye Damage/Irritation: May cause serious eye irritation.[3]
- Respiratory Irritation: May cause respiratory irritation.[3]

GHS Hazard Pictograms (Anticipated):

Pictogram	Hazard Class
!	Acute Toxicity (Oral, Dermal, Inhalation), Skin Irritation, Eye Irritation, Respiratory Tract Irritation

Signal Word (Anticipated): Warning[1][2][3]

Hazard Statements (Anticipated):

- H302: Harmful if swallowed.[2]
- H312: Harmful in contact with skin.[2]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.[3]

Precautionary Statements (Anticipated):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4]
- P264: Wash skin thoroughly after handling.[2][3]
- P270: Do not eat, drink or smoke when using this product.[2]

- P271: Use only outdoors or in a well-ventilated area.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3][5]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[2][3]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P330: Rinse mouth.[2]
- P362 + P364: Take off contaminated clothing and wash it before reuse.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[3]
- P405: Store locked up.[3]
- P501: Dispose of contents/container to an approved waste disposal plant.[1][3]

Experimental Protocols

A comprehensive assessment of the risks should be conducted before starting any experimental work. The following PPE is mandatory:

PPE Item	Specification
Eye and Face Protection	Chemical safety goggles and a face shield are required.
Skin Protection	A lab coat and chemically resistant gloves (e.g., nitrile) are essential.[2] Inspect gloves for integrity before use.
Respiratory Protection	When handling the solid form or creating solutions, a NIOSH-approved respirator may be necessary.[6]

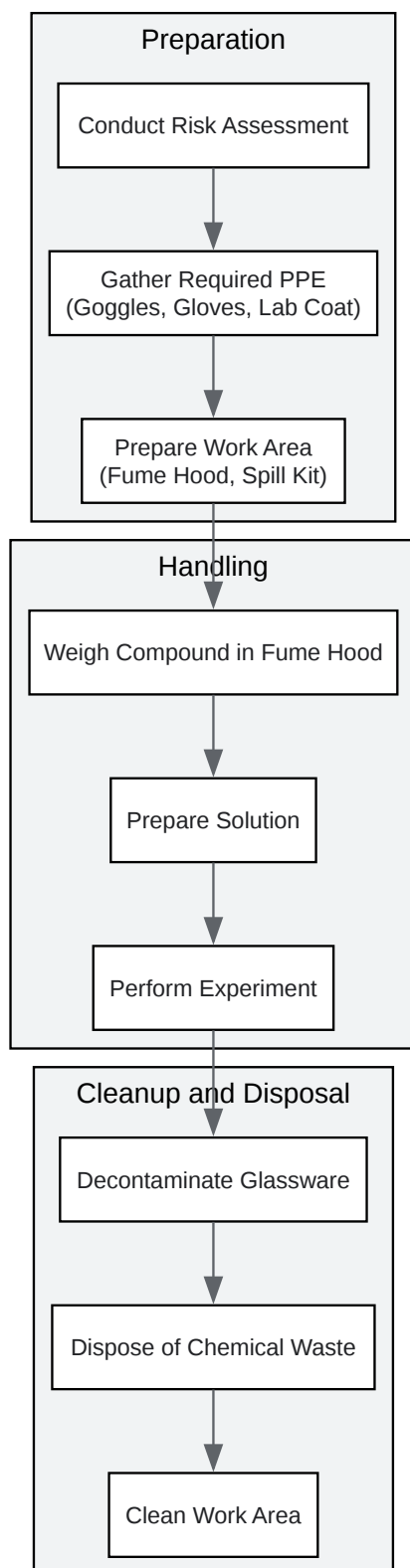
- Handling:
 - Handle in a well-ventilated area, preferably in a chemical fume hood.[4][7]
 - Avoid the formation of dust and aerosols.[4]
 - Do not get in eyes, on skin, or on clothing.[1][7]
 - Wash hands thoroughly after handling.[2][3]
 - Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][8]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][4][9]
 - Keep away from heat, sparks, and open flames.[2][8]
 - Store in a locked and secure area.[2][3]

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][4][7]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[1][5][7] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][5][7] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[1][7]

- Small Spills:
 - Ensure adequate ventilation and wear appropriate PPE.
 - Absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the absorbed material into a suitable container for disposal.
 - Clean the spill area thoroughly with soap and water.
- Large Spills:
 - Evacuate the area immediately.
 - Prevent the spill from entering drains or waterways.[2]
 - Contact emergency services and the institutional safety office.

Dispose of waste material in accordance with local, state, and federal regulations.^[1] Do not allow the chemical to enter the environment.^[3]

Visualized Workflows and Pathways



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Caption: General laboratory workflow for handling chemical compounds.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and nitrogen oxides.[1][5][8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][5][8]

This document is intended to provide guidance and is not a substitute for professional safety training and a thorough understanding of the specific hazards of the compound. Always consult with your institution's environmental health and safety office for detailed protocols and procedures.

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